

# Cyclopentylphenylacetic acid CAS number and chemical identifiers

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## Compound of Interest

Compound Name: *Cyclopentylphenylacetic acid*

Cat. No.: *B1219947*

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## An In-Depth Technical Guide to Cyclopentylphenylacetic Acid

For professionals in research, chemical synthesis, and pharmaceutical development, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of **Cyclopentylphenylacetic acid**, covering its fundamental chemical identifiers, experimental protocols for its synthesis and application, and visual representations of its role in synthetic pathways.

## Core Chemical Identifiers

**Cyclopentylphenylacetic acid**, a derivative of phenylacetic acid, possesses a unique molecular structure that makes it a valuable intermediate in the synthesis of various organic molecules, particularly in the pharmaceutical industry. A summary of its key chemical identifiers is presented below for easy reference.

Identifier Type	Value
CAS Number	3900-93-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-cyclopentyl-2-phenylacetic acid <a href="#">[4]</a>
Synonyms	Cyclopentylphenylacetic acid, $\alpha$ - Phenylcyclopentaneacetic acid <a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C13H16O2 <a href="#">[1]</a>
Molecular Weight	204.27 g/mol <a href="#">[1]</a>
InChI	1S/C13H16O2/c14-13(15)12(11-8-4-5-9-11)10- 6-2-1-3-7-10/h1-3,6-7,11-12H,4-5,8-9H2, (H,14,15) <a href="#">[3]</a> <a href="#">[4]</a>
InChIKey	BCJIDGDYYYBNNB-UHFFFAOYSA-N <a href="#">[3]</a>
SMILES	OC(=O)C(C1CCCC1)c2ccccc2 <a href="#">[3]</a>
PubChem CID	98014 <a href="#">[1]</a> <a href="#">[4]</a>
EC Number	223-454-3 <a href="#">[3]</a> <a href="#">[4]</a>
MDL Number	MFCD00001379 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. The following protocols provide a general framework for the synthesis of **Cyclopentylphenylacetic acid** and its application in the development of soft anticholinergic agents.

### Synthesis of Cyclopentylphenylacetic Acid via Hydrolysis of Cyclopentylphenylacetonitrile

This protocol is adapted from the general synthesis of phenylacetic acids.

Materials:

- Cyclopentylphenylacetonitrile

- Sulfuric acid (concentrated)
- Water
- Sodium carbonate
- Diethyl ether
- Hydrochloric acid (concentrated)
- Standard laboratory glassware for reflux and extraction

Procedure:

- A mixture of water and concentrated sulfuric acid is prepared in a round-bottom flask equipped with a reflux condenser and a mechanical stirrer.
- Cyclopentylphenylacetonitrile is slowly added to the acidic solution.
- The mixture is heated under reflux with continuous stirring for several hours to ensure complete hydrolysis of the nitrile to the carboxylic acid.
- After cooling, the reaction mixture is poured into cold water, leading to the precipitation of crude **Cyclopentylphenylacetic acid**.
- The crude product is collected by filtration and washed with water.
- For purification, the crude acid is dissolved in an aqueous solution of sodium carbonate.
- The basic solution is then washed with diethyl ether to remove any unreacted nitrile or other non-acidic impurities.
- The aqueous layer is acidified with concentrated hydrochloric acid to precipitate the purified **Cyclopentylphenylacetic acid**.
- The purified product is collected by filtration, washed with cold water, and dried under vacuum.

# Application in the Synthesis of a Soft Glycopyrrolate Analog

**Cyclopentylphenylacetic acid** serves as a key precursor in the synthesis of soft anticholinergics, which are designed to have a localized effect and be rapidly metabolized to inactive forms, thereby reducing systemic side effects.[\[1\]](#)

## Materials:

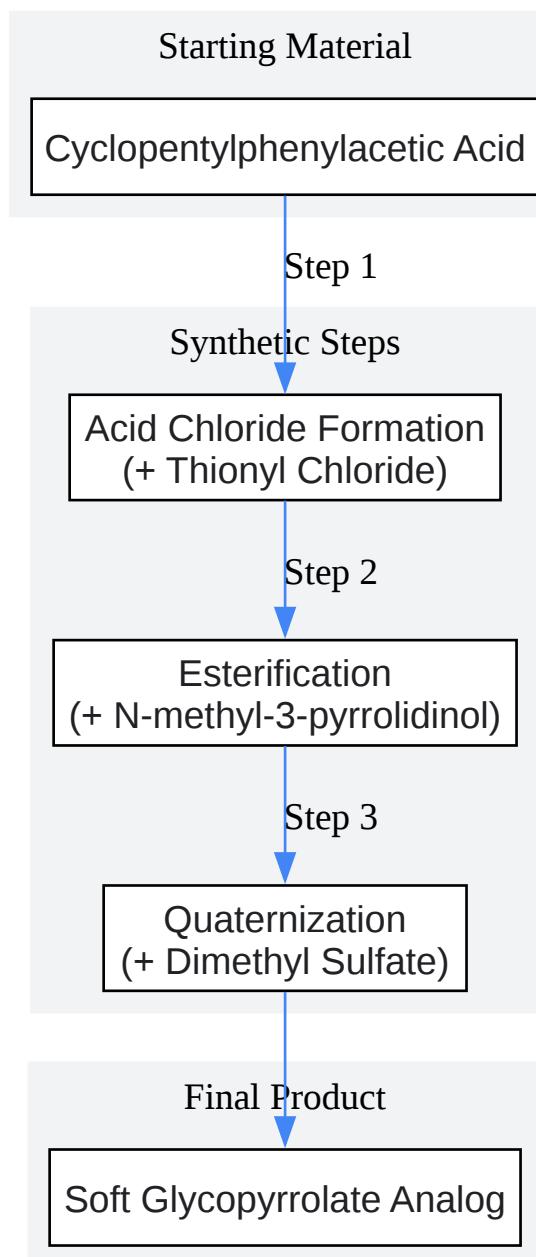
- **Cyclopentylphenylacetic acid**
- Thionyl chloride or oxalyl chloride
- N-methyl-3-pyrrolidinol
- Anhydrous solvent (e.g., dichloromethane, THF)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Dimethyl sulfate

## Procedure:

- Acid Chloride Formation: **Cyclopentylphenylacetic acid** is converted to its more reactive acid chloride derivative by reacting it with thionyl chloride or oxalyl chloride in an anhydrous solvent.
- Esterification: The resulting cyclopentylphenylacetyl chloride is then reacted with N-methyl-3-pyrrolidinol in the presence of a tertiary amine base to form the corresponding ester.[\[1\]](#)
- Quaternization: The tertiary amine of the ester is subsequently quaternized by reaction with dimethyl sulfate to yield the final soft glycopyrrolate analog.[\[1\]](#)

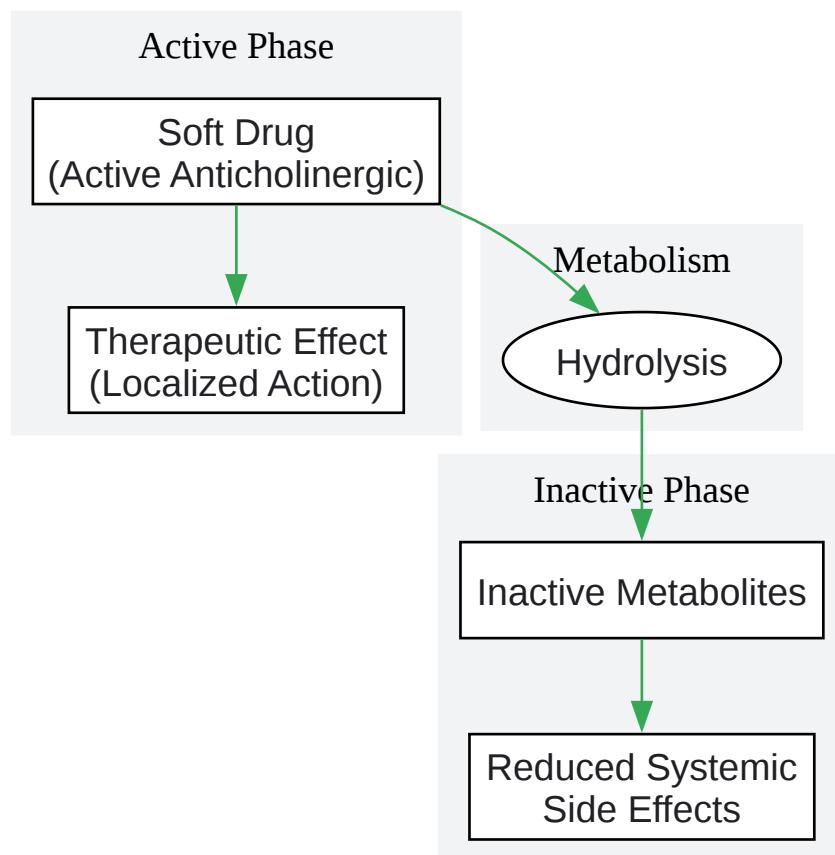
## Visualizing Synthetic and Conceptual Pathways

Graphical representations of workflows and concepts can significantly enhance understanding. The following diagrams, generated using the DOT language, illustrate the synthetic application of **Cyclopentylphenylacetic acid** and the underlying principle of soft drugs.



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Caption: Synthetic workflow for a soft glycopyrrolate analog.



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Caption: The "soft drug" concept.

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## References

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